

Cost-Effectiveness of Carbetamide-Based Herbicide Programs: A Comparative Guide

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Compound of Interest

Compound Name: Carbetamide
CAS No.: 16118-49-3
Cat. No.: B1668348

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the cost-effectiveness of **carbetamide**-based herbicide programs against other common alternatives for weed management in pulse crops. The analysis is supported by experimental data on herbicide efficacy, crop yield, and economic returns.

Comparative Cost-Effectiveness Analysis

The following tables summarize the estimated costs and performance of **carbetamide** and its alternatives. Data has been compiled from various sources, including retailer pricing and scientific studies. It is important to note that actual costs may vary based on location, supplier, and application practices.

Table 1: Herbicide Product Cost Comparison

Herbicide Active Ingredient	Formulation	Example Product(s)	Estimated Price (USD)
Carbetamide	900 g/kg WG	Ultra® 900 WG	Price not widely available online; contact supplier
Propyzamide	500 g/L SC	Surefire Propyzamide 500 SC	\$80 - \$107 per liter[1][2]
Pyroxasulfone	85% WG	Sakura®, Bayer Momiji	\$900 - \$11,000 per kg (prices vary significantly by brand and quantity)[3][4]
Trifluralin	480 g/L EC	Trifluralin 48% EC	~\$100 per 210 liters (bulk pricing)[5]
Simazine	900 g/kg WG	Apparent Simazine 900 WG	~\$465 per 15 kg
Clethodim	240 g/L EC	Clethodim 2E	~\$63 - \$90 per gallon

Table 2: Application Rates and Estimated Herbicide Cost per Hectare

Herbicide	Application Rate	Estimated Herbicide Cost per Hectare (USD)
Carbetamide	1.1 - 2.3 kg/ha	Varies (contact supplier)
Propyzamide	1.0 - 2.0 L/ha	\$80 - \$214
Pyroxasulfone	118 g/ha	\$22 - \$42
Trifluralin	1.0 - 2.0 L/ha	~\$0.50 - \$1.00 (based on bulk pricing)
Simazine	1.1 - 2.2 kg/ha	~\$34 - \$68
Clethodim	0.23 - 0.47 L/ha	~\$5 - \$10

Table 3: Efficacy and Economic Returns of Different Herbicide Programs in Chickpea

Herbicide Treatment	Weed Control Efficiency (%)	Grain Yield (kg/ha)	Net Return (USD/ha)	Benefit-Cost Ratio
Pendimethalin @ 750 g/ha (PE)	-	1502	657	2.19
Imazethapyr @ 55 g/ha (PoE)	55.0	1790	947	3.97
Pendimethalin (PE) fb Propaquizafop + Imazethapyr (PoE)	85.0	2197	1079	3.01
Oxyfluorfen (PE) fb Imazethapyr + Quizalofop ethyl (PoE)	-	2547	1200	-
Hand Weeding (Twice)	-	-	642	1.72
Weedy Check	-	692	214	0.89

PE: Pre-emergence, PoE: Post-emergence. Note: Data synthesized from multiple studies focusing on chickpea production. Direct comparison with a **carbetamide**-based program was not available in the reviewed literature.

Experimental Protocols

The data presented in this guide is based on methodologies typically employed in agricultural field trials for herbicide evaluation. A generalized protocol is outlined below.

Objective: To evaluate the efficacy, crop safety, and economic viability of different herbicide treatments for weed control in pulse crops (e.g., lentils, chickpeas).

Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with three to four replications.
- Plot Size: Typically 5m x 4m.
- Crop: Certified seeds of a common pulse variety (e.g., 'Desi' chickpea).
- Sowing: Sown at a specified seed rate (e.g., 100 kg/ha) with recommended row spacing.

Treatments:

- Untreated weedy check.
- Weed-free check (manual weeding).
- **Carbetamide** applied pre-emergence at a specified rate.
- Alternative pre-emergence herbicides (e.g., propyzamide, pyroxasulfone, trifluralin, simazine) applied at recommended rates.
- Alternative post-emergence herbicides (e.g., clethodim) applied at the recommended crop and weed stage.
- Sequential applications of pre- and post-emergence herbicides.

Data Collection:

- Weed Density and Biomass: Weed counts and dry weight taken from randomly selected quadrats within each plot at critical growth stages (e.g., 30 and 60 days after sowing).
- Weed Control Efficiency (WCE): Calculated using the formula: $WCE (\%) = [(WDC - WDT) / WDC] \times 100$, where WDC is the weed dry matter in the control plot and WDT is the weed dry matter in the treated plot.
- Crop Phytotoxicity: Visual assessment of crop injury (e.g., stunting, chlorosis, necrosis) at regular intervals after herbicide application, rated on a 0-100% scale.
- Crop Growth and Yield Parameters: Plant height, number of branches per plant, number of pods per plant, number of seeds per pod, and 1000-seed weight recorded at harvest.

- Grain and Straw Yield: Harvested plot-wise and weighed after sun-drying.

Economic Analysis:

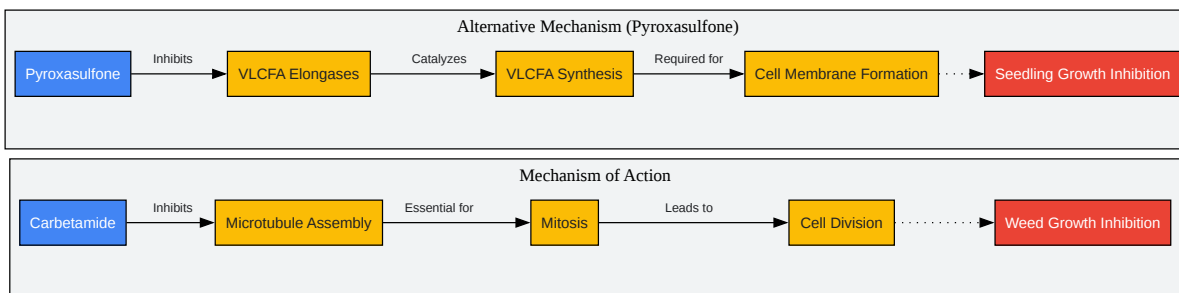
- Cost of Cultivation: Includes costs of inputs (seeds, fertilizers, herbicides) and labor.
- Gross Returns: Calculated based on the grain and straw yield and the prevailing market prices.
- Net Returns: Calculated by subtracting the cost of cultivation from the gross returns.
- Benefit-Cost Ratio (BCR): Calculated by dividing the gross returns by the cost of cultivation.

Statistical Analysis:

- Data subjected to Analysis of Variance (ANOVA) to determine the statistical significance of the treatment effects.

Visualizations

Signaling Pathway and Experimental Workflow



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Caption: Simplified signaling pathways for **Carbetamide** and Pyroxasulfone.



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Caption: A generalized workflow for herbicide efficacy field trials.

Discussion

Carbetamide, with its unique mode of action (Group 23), presents a valuable tool for managing herbicide resistance in grass weeds, particularly in pulse crops. While direct cost-effectiveness comparisons with a full suite of alternatives are limited in publicly available literature, the data suggests that herbicide programs, in general, provide a significant economic advantage over manual weeding or no weed control.

The choice of a specific herbicide program should be guided by several factors:

- **Weed Spectrum:** **Carbetamide** is primarily effective against grass weeds. For broadleaf weed control, tank-mixing with other herbicides is necessary.
- **Herbicide Resistance:** In areas with known resistance to other herbicide groups, **carbetamide** offers an alternative mode of action to help manage resistant weed populations.
- **Crop Safety:** While generally safe for pulse crops, phytotoxicity can occur under certain conditions. It is crucial to follow label instructions regarding application timing and rates.
- **Cost-Benefit Analysis:** The ultimate decision should be based on a thorough cost-benefit analysis that considers the cost of the herbicide, application costs, the expected increase in crop yield, and the long-term benefits of sustainable weed management.

Conclusion

Carbetamide-based herbicide programs offer an effective solution for grass weed control in pulse crops and play a crucial role in herbicide resistance management strategies. While a definitive, universal conclusion on its superior cost-effectiveness cannot be drawn without more direct comparative studies, the available data indicates that chemical weed control is a highly economical practice. Researchers and crop management professionals are encouraged to conduct localized trials to determine the most cost-effective herbicide programs for their specific conditions, considering the weed spectrum, resistance profile, and prevailing economic factors.

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